

Application Note: Microwave-Assisted Synthesis of 4-Quinazolinol, 3-oxide

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Compound of Interest

Compound Name: 4-Quinazolinol, 3-oxide

CAS No.: 5319-71-1

Cat. No.: B12121712

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Introduction & Scientific Rationale

The Target Scaffold

4-Quinazolinol, 3-oxide exists in tautomeric equilibrium with 3-hydroxyquinazolin-4(3H)-one. In solution, the keto-form (3-hydroxyquinazolin-4-one) typically predominates. This scaffold is a "privileged structure" in drug discovery, serving as a core for inhibitors of EGFR tyrosine kinase and various folate-dependent enzymes.

The Microwave Advantage

Conventional synthesis of 3-hydroxyquinazolinones involves the thermal condensation of anthranilic acid derivatives with hydroxylamine followed by cyclization with orthoesters. This traditional route suffers from:

- Long reaction times: Often 6–24 hours under reflux.
- Thermal degradation: Prolonged heating can cleave the labile N–O bond.
- Poor Atom Economy: Multiple isolation steps reduce overall yield.

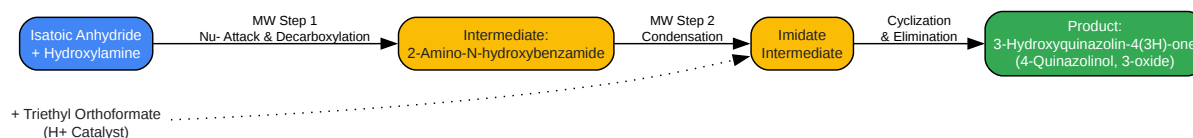
Microwave-Assisted Organic Synthesis (MAOS) overcomes these limitations via dielectric heating. The direct coupling of microwave energy with polar intermediates (specifically the zwitterionic transition states formed during ring closure) accelerates the reaction rate by orders of magnitude (Arrhenius rate enhancement). This protocol utilizes a one-pot, two-stage microwave sequence to maximize yield and purity while minimizing N-O bond cleavage.

Reaction Mechanism & Pathway[1]

The synthesis proceeds through the formation of an anthranilohydroxamic acid intermediate, followed by cyclization with an orthoester.

Mechanistic Steps:

- **Nucleophilic Attack:** Hydroxylamine attacks the carbonyl of Isatoic Anhydride (or Anthranilic acid ester), releasing CO₂ and forming 2-amino-N-hydroxybenzamide.
- **Condensation:** The amino group condenses with the orthoester (e.g., triethyl orthoformate) to form an imidate intermediate.
- **Cyclization:** Intramolecular nucleophilic attack of the hydroxamic acid oxygen (or nitrogen) onto the imidate carbon closes the pyrimidine ring.
- **Elimination:** Loss of alcohol yields the final 3-hydroxyquinazolin-4(3H)-one.



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Caption: Mechanistic pathway for the microwave-assisted synthesis of 3-hydroxyquinazolin-4(3H)-one via isatoic anhydride ring opening and subsequent cyclization.

Experimental Protocol

Materials & Equipment[2][3][4][5]

- Microwave Reactor: Monomode reactor (e.g., CEM Discover or Anton Paar Monowave) is preferred for precise temperature control.
- Vessels: 10 mL or 35 mL pressure-rated glass vials with silicone/PTFE septa.
- Reagents:
 - Isatoic Anhydride (CAS: 118-48-9) - Limiting Reagent
 - Hydroxylamine Hydrochloride ($\text{NH}_2\text{OH}[1][2]\cdot\text{HCl}$)
 - Triethyl Orthoformate (TEOF) - Cyclizing Agent & Solvent
 - Pyridine or Triethylamine (Base)
 - p-Toluenesulfonic acid (p-TSA) - Catalyst
 - Ethanol (EtOH) - Solvent for Step 1

Step-by-Step Methodology

Stage 1: Formation of Anthranilohydroxamic Acid

- Charge: In a 10 mL microwave vial, add Isatoic Anhydride (1.0 mmol, 163 mg) and Hydroxylamine Hydrochloride (1.2 mmol, 83 mg).
- Solvent: Add Ethanol (3 mL) and Pyridine (1.2 mmol, 95 μL).
- Seal & Mix: Cap the vial and vortex for 30 seconds to ensure a homogeneous suspension.
- Irradiation (Step 1):
 - Temp: 80 °C
 - Time: 5 minutes
 - Power: Dynamic (Max 150 W)

- Stirring: High
- Note: CO₂ evolution will occur.^[3] Ensure the vessel is pressure-rated.
- Vent: Carefully vent the vessel to release CO₂ pressure after cooling to 50 °C.

Stage 2: Cyclization to 4-Quinazolinol, 3-oxide

- Add Reagents: To the same reaction vial (containing the intermediate), add Triethyl Orthoformate (3.0 mL) and a catalytic amount of p-TSA (10 mg).
- Irradiation (Step 2):
 - Temp: 120 °C
 - Time: 8–10 minutes
 - Power: Dynamic (Max 200 W)
- Cooling: Use compressed air cooling to rapidly bring the temperature to < 40 °C. This "quenching" prevents thermal degradation of the N-oxide.

Work-up & Purification^[4]

- Precipitation: Pour the reaction mixture into ice-cold water (20 mL). The product typically precipitates as a white or off-white solid.
- Filtration: Collect the solid by vacuum filtration.
- Washing: Wash the filter cake with cold water (2 x 5 mL) followed by cold diethyl ether (1 x 5 mL) to remove unreacted orthoester.
- Recrystallization: Recrystallize from Ethanol/Water (9:1) if necessary to achieve >98% purity.

Optimization & Data Summary

The following parameters were optimized to maximize yield while minimizing the formation of the "deoxy" byproduct (Quinazolin-4(3H)-one).

Parameter	Condition Tested	Observation	Recommendation
Solvent (Step 1)	Water	Poor solubility, slow reaction	Ethanol (Optimal)
Solvent (Step 1)	DMF	High boiling point, difficult work-up	Avoid
Temperature (Step 2)	100 °C	Incomplete cyclization	120 °C
Temperature (Step 2)	150 °C	Degradation of N-OH bond (darkening)	Avoid >130 °C
Time	20 min	No yield improvement vs 10 min	8–10 min
Catalyst	None	Slow reaction (>30 min)	p-TSA or Silica

Characterization & Validation

Compound: 3-Hydroxyquinazolin-4(3H)-one (**4-Quinazolinol, 3-oxide**) Appearance: White crystalline solid. Melting Point: 238–240 °C (Lit. 239 °C).

Spectroscopic Data

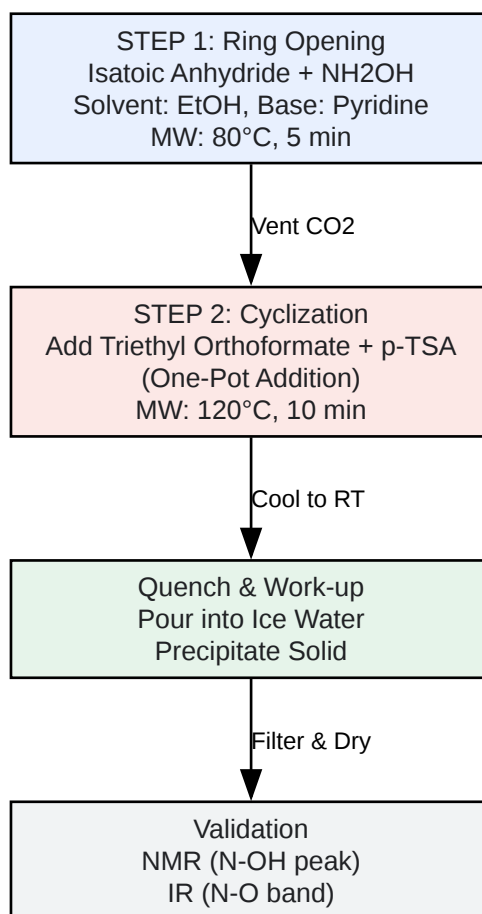
- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 12.35 (s, 1H, N-OH) – Diagnostic peak for N-hydroxy/oxide.
 - δ 8.45 (s, 1H, H-2) – Characteristic singlet for the quinazoline ring proton.
 - δ 8.15 (dd, 1H, H-5), 7.82 (td, 1H, H-7), 7.70 (d, 1H, H-8), 7.55 (td, 1H, H-6).
- IR (KBr, cm⁻¹):
 - 3100–2800 (broad, O-H stretch).
 - 1680 (C=O stretch, amide).

- 1605 (C=N stretch).
- 940 (N-O stretch) – Confirms the 3-oxide structure.
- Mass Spectrometry (ESI+):
 - $[M+H]^+$ calculated for $C_8H_6N_2O_2$: 163.05; Found: 163.10.
 - Fragment at m/z 147 $[M+H - O]^+$ indicates loss of oxygen, confirming N-oxide.

Troubleshooting Guide

Issue	Probable Cause	Solution
Low Yield	Incomplete Step 1 (Isatoic anhydride remaining)	Ensure CO ₂ evolution stops before Step 2. Increase Step 1 time to 8 min.
Dark Product	Thermal decomposition of N-O bond	Reduce Step 2 temperature to 110 °C; ensure efficient cooling post-reaction.
Product is Oily	Residual solvent/Orthoester	Triturate the oil with cold diethyl ether/hexane to induce crystallization.
Deoxygenated Product	Overheating or Reducing conditions	Avoid using metallic stir bars if possible (use PTFE coated); do not exceed 130 °C.

Workflow Diagram



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Caption: Operational workflow for the one-pot microwave synthesis of **4-Quinazolinol, 3-oxide**.

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